

SJ1008030 solubility and stock solution preparation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SJ1008030

Cat. No.: B12409258

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Application Notes and Protocols for SJ1008030

For Researchers, Scientists, and Drug Development Professionals

Introduction

SJ1008030 is a potent and selective Janus kinase 2 (JAK2) degrader, functioning as a Proteolysis Targeting Chimera (PROTAC). PROTACs are bifunctional molecules that induce the degradation of a target protein by hijacking the ubiquitin-proteasome system.^{[1][2]} **SJ1008030** has demonstrated antileukemic efficacy in acute lymphoblastic leukemia (ALL) cell lines and induces dose-dependent degradation of JAK2. These application notes provide detailed protocols for the solubilization of **SJ1008030** and the preparation of stock solutions for in vitro research.

Data Presentation

Physicochemical Properties

Property	Value	Source
Molecular Weight	987.97 g/mol (as TFA salt)	
Formula	C42H43N13O7S.CF3CO2H	
Purity	≥98% (HPLC)	
CAS Number	2863634-97-1	

Solubility Data

SJ1008030 is soluble in dimethyl sulfoxide (DMSO). It is important to use freshly opened, anhydrous DMSO as the compound is hygroscopic, and the presence of water can significantly impact solubility.[\[3\]](#)

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	49.4	50	
DMSO	125	126.52	Requires sonication. [3] [4]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SJ1008030**. Adjust the volumes and mass accordingly for different desired concentrations.

Materials:

- **SJ1008030** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)
- Pipettes and sterile filter tips

Procedure:

- **Equilibration:** Allow the vial of **SJ1008030** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **SJ1008030** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.988 mg of **SJ1008030** (based on a molecular weight of 987.97 g/mol).
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the tube containing the **SJ1008030** powder. For 1 mg of **SJ1008030**, to make a 10 mM solution, add 0.1012 mL of DMSO.[3]
- **Dissolution:**
 - Vortex the solution vigorously for 1-2 minutes to aid in dissolution.
 - If the compound is not fully dissolved, sonicate the solution for 5-10 minutes.[3][4] Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[3]
- **Storage:** Store the aliquoted stock solutions at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[3][5] Ensure the tubes are tightly sealed to prevent solvent evaporation and moisture absorption.

Stock Solution Preparation Table

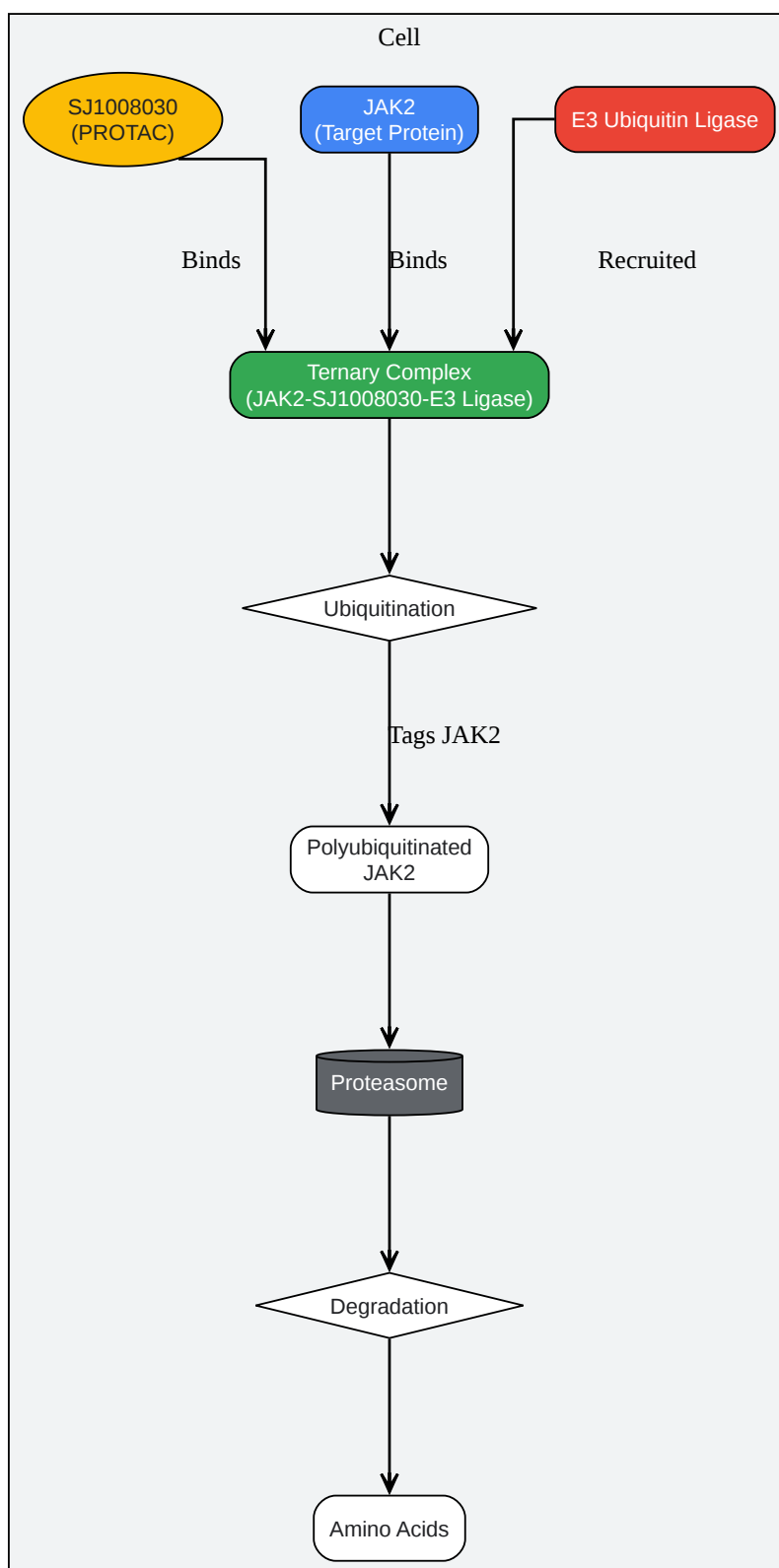
The following table provides the required volume of DMSO to prepare stock solutions of various concentrations from a given mass of **SJ1008030**.

Desired Concentration	Mass of SJ1008030	Volume of DMSO to Add
1 mM	1 mg	1.0122 mL
5 mM	1 mg	0.2024 mL
10 mM	1 mg	0.1012 mL
1 mM	5 mg	5.0609 mL
5 mM	5 mg	1.0122 mL
10 mM	5 mg	0.5061 mL
1 mM	10 mg	10.1219 mL
5 mM	10 mg	2.0244 mL
10 mM	10 mg	1.0122 mL

Table adapted from MedchemExpress and GlpBio product information.[\[3\]](#)[\[4\]](#)

Visualizations

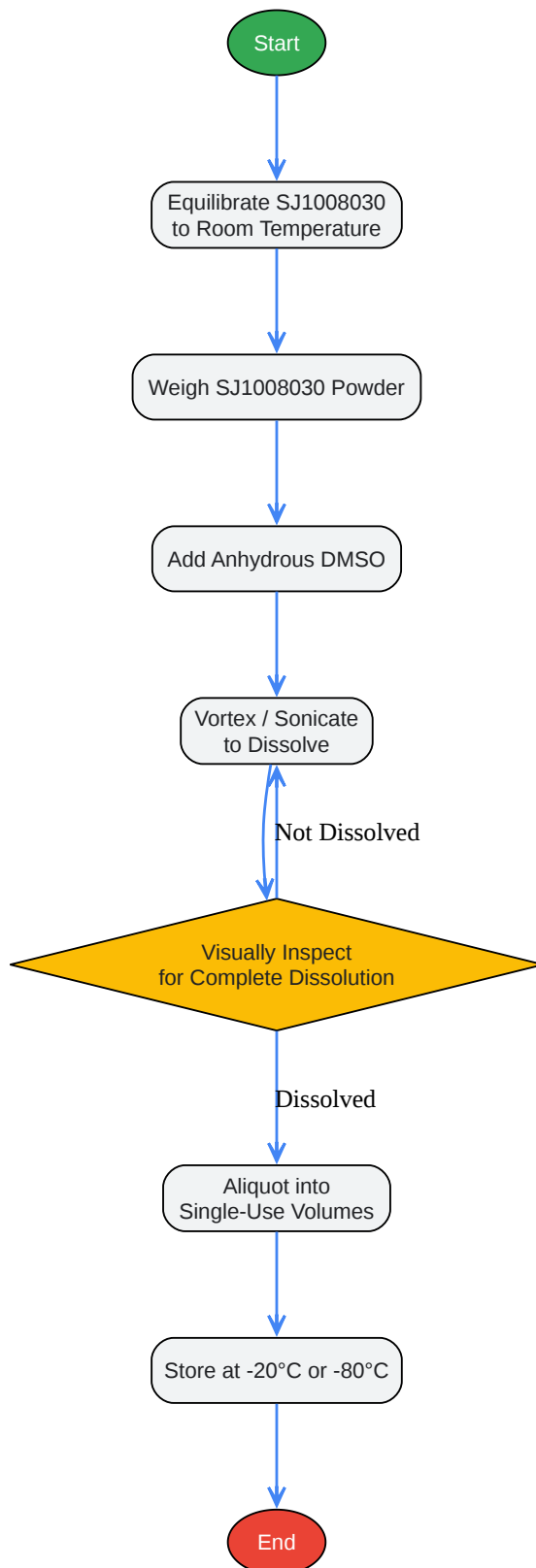
SJ1008030 Mechanism of Action: JAK2 Degradation



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Caption: Mechanism of **SJ1008030**-induced JAK2 protein degradation.

Experimental Workflow: Stock Solution Preparation



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Caption: Workflow for the preparation of an **SJ1008030** stock solution.

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- To cite this document: BenchChem. [SJ1008030 solubility and stock solution preparation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12409258#sj1008030-solubility-and-stock-solution-preparation]

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